

Application Notes and Protocols: Preparation of Fasn-IN-1 Stock Solution

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Fasn-IN-1 is a potent and specific inhibitor of Fatty Acid Synthase (FASN), a key enzyme in the de novo synthesis of fatty acids.[1][2] Dysregulation of FASN is implicated in various diseases, including cancer and metabolic disorders, making it a critical target for therapeutic development.[3][4] Accurate and reproducible in vitro and in vivo studies rely on the correct preparation of **Fasn-IN-1** stock solutions. This document provides a detailed protocol for the preparation, handling, and storage of **Fasn-IN-1** stock solutions to ensure experimental consistency and integrity.

Chemical and Physical Properties

Fasn-IN-1, also known as TVB-2460, is a small molecule inhibitor of FASN.[1] A summary of its key quantitative properties is provided in the table below for easy reference.

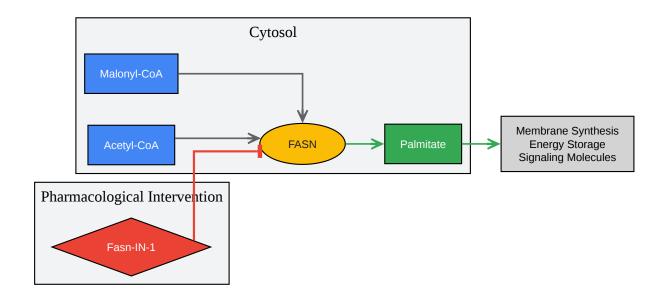


Property	Value	Reference
Molecular Weight	395.54 g/mol	[1]
CAS Number	1808260-84-5	[1][2]
Solubility in DMSO	100 mg/mL (252.82 mM)	[1][2]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 2 years	[5][6]

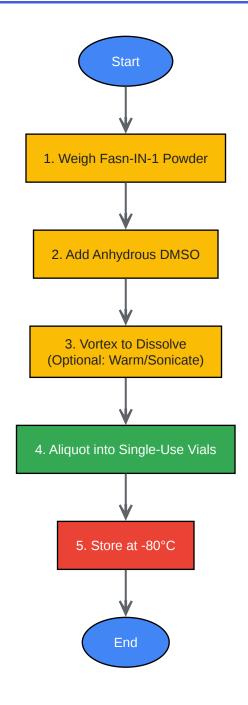
Mechanism of Action and Signaling Pathway

Fatty Acid Synthase (FASN) is the central enzyme in the anabolic pathway of converting dietary carbohydrates into long-chain saturated fatty acids, primarily palmitate.[3][4] This process is crucial for various cellular functions, including membrane biogenesis and energy storage.[4] In many cancer cells, FASN is overexpressed and contributes to tumor growth and survival.[7] **Fasn-IN-1** exerts its inhibitory effect by specifically targeting FASN, thereby blocking the synthesis of fatty acids and impacting downstream cellular processes.[1][2]









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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Fasn-IN-1 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2866674#how-to-prepare-a-stock-solution-of-fasn-in-1]

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